

function of deuterated phospholipids in mass spectrometry

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Compound of Interest

Compound Name: 17:0-16:1 PC-d5

CAS No.: 2342575-79-3

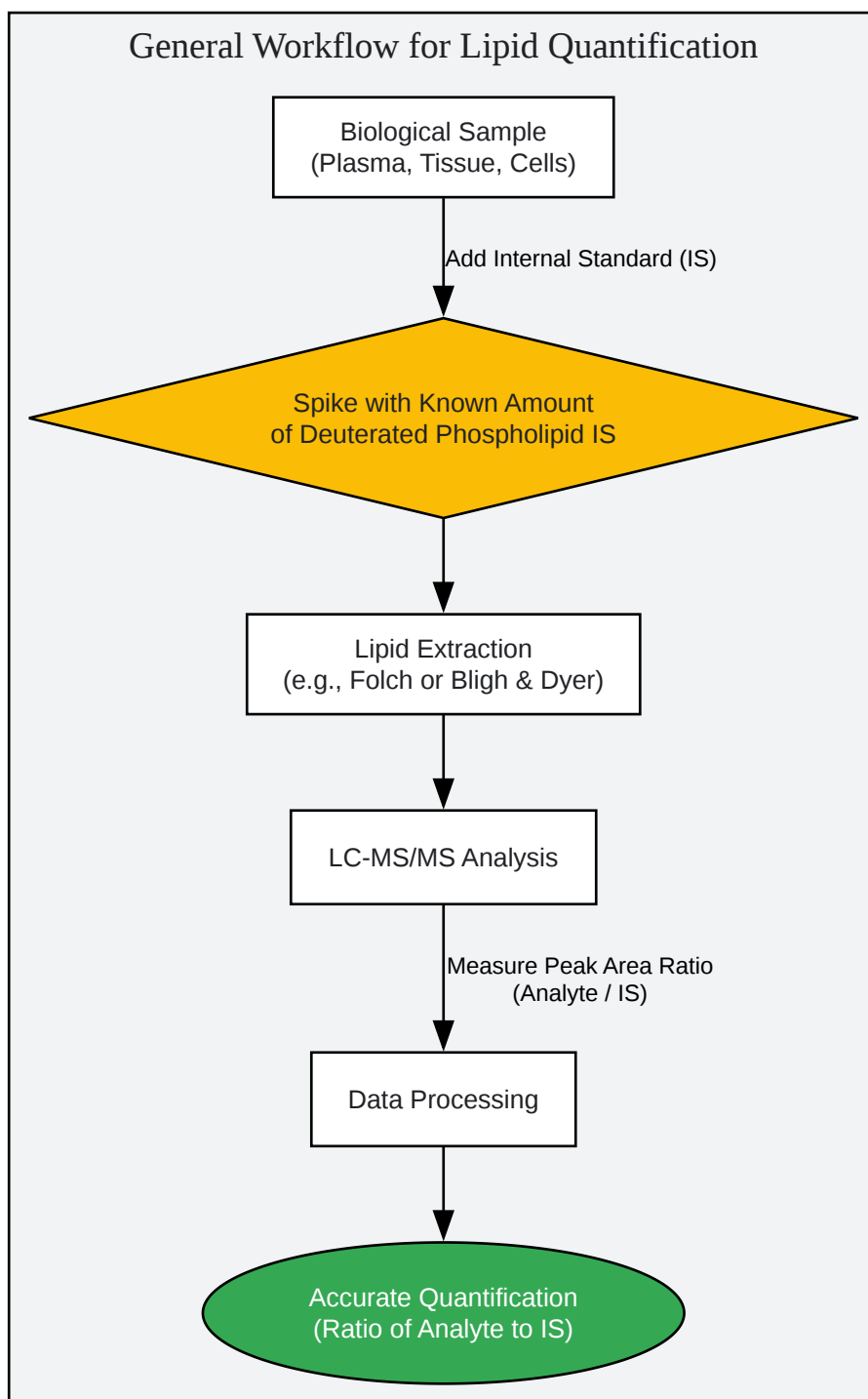
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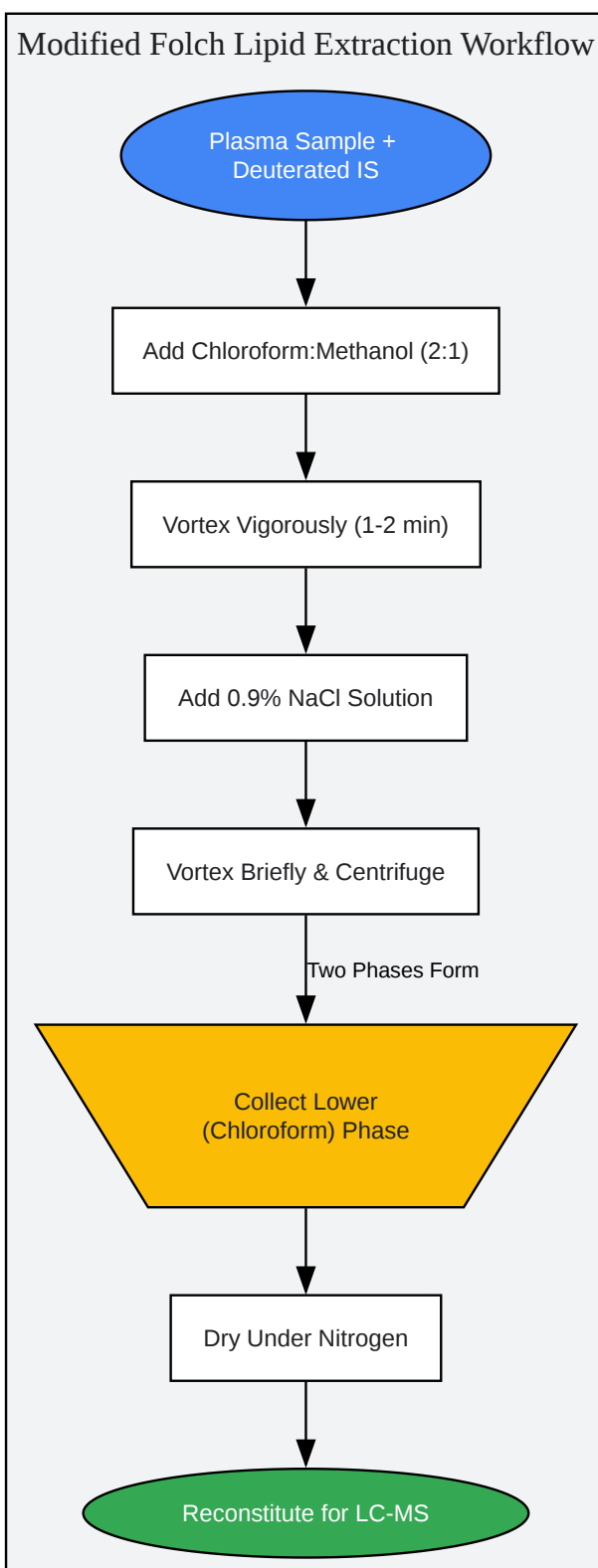
The Core Principle: Isotope Dilution Mass Spectrometry

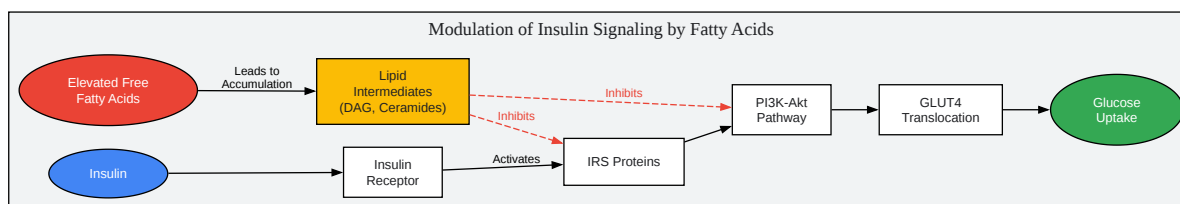
The foundational concept behind using deuterated internal standards is the principle of isotope dilution mass spectrometry.^[2] In this method, a known quantity of a deuterated lipid is introduced into a biological sample at the earliest stage of preparation.^[2] This "spiked" sample then undergoes the entire analytical workflow, including extraction, cleanup, and chromatographic separation, before MS detection.

Because the deuterated standard and the endogenous analyte (the lipid of interest) possess nearly identical physicochemical properties, they experience similar behavior and potential losses during sample processing and exhibit similar ionization efficiencies in the mass spectrometer.^{[1][2]} The mass spectrometer can easily differentiate between the analyte and the deuterated standard based on their mass-to-charge (m/z) ratio. By comparing the signal intensity of the endogenous lipid to that of the known amount of the deuterated internal standard, a precise and accurate quantification of the analyte can be achieved.^[2]



Modified Folch Lipid Extraction Workflow





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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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